

A Comparative Analysis of the Physical Properties of 3-Ethylheptane and Its Isomers

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Compound of Interest

Compound Name: 3-Ethylheptane

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of the key physical properties of **3-Ethylheptane** and a selection of its structural isomers. The data presented is intended to be a valuable resource for researchers and professionals in the fields of chemistry and drug development, where the physical characteristics of organic compounds are critical for reaction setup, purification, and formulation. All quantitative data is summarized in clear, structured tables, and is supported by detailed experimental protocols for the cited measurements.

Comparison of Physical Properties

The following table summarizes the experimentally determined physical properties of **3-Ethylheptane** and five of its isomers. All compounds share the same molecular formula, C_9H_{20} , and a molecular weight of approximately 128.26 g/mol .

Compound	Boiling Point (°C)	Melting Point (°C)	Density (g/mL at 20°C)	Refractive Index (at 20°C)
3-Ethylheptane	143.1[1]	-115[2]	0.726[2]	1.409[1][2]
3,3-Diethylpentane	146.3[3][4][5]	-33.1[3][4][5]	0.753[6]	1.421[6]
2,6-Dimethylheptane	134.8 - 135.21	-102.95[7]	0.70891[7]	1.40073[7]
3,4-Dimethylheptane	140 - 141[1][8]	-102.89[1]	0.731[8]	1.411[8]
2,2,3,4-Tetramethylpentane	133 - 133.9[9][10]	-121.0[9]	0.72[10]	1.405[10][11]
2,2,4,4-Tetramethylpentane	121 - 122[2][12]	-67 to -66.2[2][12]	0.719 - 0.72[2][12]	1.407 - 1.41[12][13]

Experimental Protocols

The following are detailed methodologies for the key experiments used to determine the physical properties listed above.

Boiling Point Determination

The boiling point of the alkanes can be determined using standard methods such as those outlined by ASTM International.

ASTM D2887: Standard Test Method for Boiling Range Distribution of Petroleum Fractions by Gas Chromatography

This method is a gas chromatographic simulation of true boiling point distillation.

- Apparatus: A gas chromatograph (GC) equipped with a non-polar capillary column and a flame ionization detector (FID) is used.

- Procedure:
 - A small, representative sample of the alkane is injected into the GC.
 - The column temperature is increased at a controlled rate, causing the components of the sample to vaporize and separate based on their boiling points.
 - The time it takes for each component to travel through the column (retention time) is recorded.
 - A calibration mixture of n-alkanes with known boiling points is run under the same conditions to create a correlation between retention time and boiling point.
 - The boiling point of the sample alkane is determined by comparing its retention time to the calibration curve.

This method provides a boiling range distribution that is essentially equivalent to that obtained by true boiling point distillation (ASTM D2892).

Melting Point Determination

The melting point, or melting range, is determined using methods described in guidelines such as those from the OECD.

OECD Guideline 102: Melting Point / Melting Range

This guideline describes several methods, with the capillary method being the most common.

- Apparatus: A melting point apparatus consisting of a heated metal block or a liquid bath, a thermometer, and a means to observe the sample in a capillary tube.
- Procedure:
 - A small amount of the finely powdered solid alkane is packed into a thin-walled capillary tube, sealed at one end.
 - The capillary tube is placed in the heating block of the melting point apparatus, adjacent to a calibrated thermometer.

- The temperature of the block is raised at a slow, controlled rate (typically 1-2 °C per minute) as the melting point is approached.
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the last solid crystal melts is recorded as the end of the melting range.
- For a pure substance, this range should be narrow.

Density Measurement

The density of the liquid alkanes is determined using gravimetric methods.

ISO 1183-1: Plastics — Methods for determining the density of non-cellular plastics — Part 1: Immersion method, liquid pycnometer method and titration method

Method A, the immersion method, is suitable for these liquid compounds.

- Apparatus: A balance with a resolution of at least 0.1 mg, a liquid of known density (e.g., distilled water), a thermometer, and a sinker of known volume if the sample is less dense than the liquid.
- Procedure:
 - A specific volume of the liquid alkane is weighed in air (mass m).
 - The volume (V) of the liquid is precisely measured using a pycnometer or a graduated cylinder.
 - The density (ρ) is calculated using the formula: $\rho = m / V$.
 - Alternatively, Archimedes' principle can be employed by weighing a sinker of known volume in air and then immersed in the sample liquid. The difference in weight is used to calculate the density of the liquid.
 - The temperature of the liquid must be recorded as density is temperature-dependent.

Refractive Index Measurement

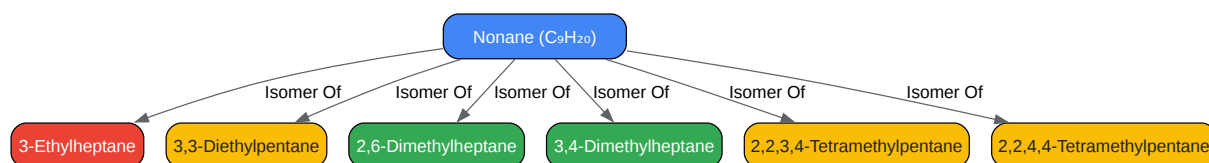
The refractive index is a measure of how light propagates through a substance and is a characteristic property.

Experimental Determination using an Abbe Refractometer

- Apparatus: An Abbe refractometer, a monochromatic light source (typically a sodium lamp, 589 nm), and a constant temperature water bath to circulate water through the refractometer prisms.
- Procedure:
 - The refractometer is calibrated using a standard substance with a known refractive index, such as distilled water.
 - A few drops of the liquid alkane sample are placed on the surface of the measuring prism.
 - The prisms are closed and the temperature is allowed to equilibrate to the desired measurement temperature (usually 20°C).
 - Light from the source is directed through the prisms and the sample.
 - The telescope eyepiece is adjusted to bring the dividing line between the light and dark fields into sharp focus on the crosshairs.
 - The refractive index is read directly from the instrument's scale.

Structural Relationships of 3-Ethylheptane and Its Isomers

The following diagram illustrates the structural isomerism of the compounds discussed. All are nonanes, meaning they are alkanes with nine carbon atoms. The different arrangements of these atoms lead to the observed variations in their physical properties.



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Caption: Structural isomers of Nonane (C₉H₂₀).

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